

# Application Notes on the Role of **Lithium Dichromate** in Pigment and Dye Manufacturing

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## Compound of Interest

Compound Name: *Lithium dichromate*

Cat. No.: *B084804*

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## Introduction

**Lithium dichromate** ( $\text{Li}_2\text{Cr}_2\text{O}_7$ ) is a powerful oxidizing agent that plays a significant role in the manufacturing of various inorganic pigments and as a mordant in the dyeing industry. Its utility stems from the hexavalent chromium ( $\text{Cr}^{6+}$ ) it contains, which is a key component in the formation of vibrant and durable colors. These application notes provide an overview of the function of **lithium dichromate** in these processes, with a focus on its role in the synthesis of chrome-based pigments and its application in textile dyeing.

## Application 1: Synthesis of Inorganic Pigments

**Lithium dichromate** serves as a crucial precursor in the production of a range of chromium-based pigments, prized for their intense color and stability. The primary applications are in the synthesis of chrome yellow and chromium oxide green.

- **Chrome Yellow (Lead(II) Chromate,  $\text{PbCrO}_4$ ):** In the synthesis of chrome yellow, a bright and opaque pigment, **lithium dichromate** acts as the source of chromate ions ( $\text{CrO}_4^{2-}$ ). The process typically involves a precipitation reaction where a soluble lead(II) salt is reacted with a solution of **lithium dichromate**. The resulting lead(II) chromate is a stable, bright yellow precipitate. The exact shade of the pigment can be manipulated by adjusting the reaction conditions.
- **Chromium Oxide Green ( $\text{Cr}_2\text{O}_3$ ):** For the production of chromium oxide green, a highly stable and lightfast pigment, **lithium dichromate** is used as the chromium source in a high-

temperature calcination process. In this method, the dichromate is heated with a reducing agent, such as sulfur or a carbonaceous material, which reduces the hexavalent chromium to the more stable trivalent state ( $\text{Cr}^{3+}$ ), forming the green chromium(III) oxide.[1][2] This pigment is valued for its exceptional durability and resistance to heat, light, and chemical attack.

## Application 2: Mordant in Textile Dyeing

In the textile industry, **lithium dichromate**, similar to other dichromates, can be employed as a mordant. A mordant is a substance used to fix a dye to the fibers of a textile, enhancing the color's fastness to washing and light.

The dichromate mordanting process involves treating the textile fibers (commonly wool) with a solution of **lithium dichromate**. [3] The dichromate ions bind to the fibers, and upon subsequent dyeing, form an insoluble complex with the dye molecules. This complex is trapped within the fiber structure, leading to a more permanent and vibrant coloration. The oxidizing nature of the dichromate can also influence the final color of the dye. It is important to note that due to the toxicity of hexavalent chromium, the use of dichromate mordants is subject to strict environmental and safety regulations.

## Experimental Protocols

### Protocol 1: Synthesis of Chrome Yellow Pigment (Lead(II) Chromate)

This protocol describes the laboratory-scale synthesis of chrome yellow pigment using a precipitation reaction. Note: This protocol is adapted from methods using sodium or potassium dichromate, as the reactivity is analogous.

Materials:

- Lead(II) nitrate ( $\text{Pb}(\text{NO}_3)_2$ )
- **Lithium dichromate** ( $\text{Li}_2\text{Cr}_2\text{O}_7$ )
- Distilled water

- Beakers
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven

#### Procedure:

- Prepare Reactant Solutions:
  - Prepare a 0.5 M solution of lead(II) nitrate by dissolving the appropriate amount in distilled water.
  - Prepare a 0.5 M solution of **lithium dichromate** by dissolving the appropriate amount in distilled water.
- Precipitation:
  - In a clean beaker, add a measured volume of the lead(II) nitrate solution.
  - While stirring continuously, slowly add an equimolar amount of the **lithium dichromate** solution to the lead(II) nitrate solution.<sup>[4]</sup>
  - A bright yellow precipitate of lead(II) chromate will form immediately.
  - Continue stirring for 10-15 minutes to ensure complete reaction.
- Isolation and Washing:
  - Allow the precipitate to settle.
  - Separate the precipitate from the supernatant by filtration using a Büchner funnel.
  - Wash the precipitate with several portions of distilled water to remove any soluble impurities.
- Drying:

- Carefully transfer the filtered pigment to a watch glass or drying dish.
- Dry the pigment in an oven at 100-110°C until a constant weight is achieved.
- Characterization:
  - The resulting dry powder is chrome yellow pigment. Its properties, such as particle size and color, can be further analyzed.

## Protocol 2: Synthesis of Chromium Oxide Green Pigment

This protocol outlines the synthesis of chromium oxide green via thermal decomposition. Note: This protocol is based on methods using other alkali metal dichromates.

Materials:

- **Lithium dichromate** ( $\text{Li}_2\text{Cr}_2\text{O}_7$ )
- Sulfur (S) powder (as a reducing agent)
- Crucible
- Muffle furnace
- Mortar and pestle
- Beakers for washing

Procedure:

- Mixing of Reactants:
  - Thoroughly mix **lithium dichromate** and sulfur powder in a 2:1 molar ratio in a mortar and pestle.
- Calcination:
  - Place the mixture in a ceramic crucible.

- Heat the crucible in a muffle furnace to 800-900°C for 1-2 hours.<sup>[1]</sup> Ensure adequate ventilation as sulfur dioxide gas will be evolved.
- The reaction will result in the formation of a dark green solid.
- Cooling and Grinding:
  - Allow the crucible to cool to room temperature.
  - Grind the resulting solid mass into a fine powder using a mortar and pestle.
- Washing and Purification:
  - Wash the crude pigment with hot water to remove any unreacted starting materials and soluble byproducts.
  - Filter the green pigment and wash it again with distilled water until the filtrate is colorless.
- Drying:
  - Dry the purified pigment in an oven at 110-120°C.
- Characterization:
  - The final product is chromium oxide green pigment.

## Protocol 3: Mordant Dyeing of Wool with a Natural Dye

This protocol describes the process of mordanting wool fibers with a dichromate and subsequent dyeing with a natural dye. Note: Potassium dichromate is commonly cited and its procedure is adapted here for **lithium dichromate**.

Materials:

- Wool yarn or fabric
- **Lithium dichromate** ( $\text{Li}_2\text{Cr}_2\text{O}_7$ )
- Natural dye source (e.g., onion skins, marigold flowers)

- Large stainless steel or enamel pot (for mordanting and dyeing)
- Stirring rod
- Heat source

#### Procedure:

- Preparation of Wool:
  - Thoroughly wash the wool to remove any impurities or oils.
- Mordanting:
  - Prepare a mordant bath by dissolving **lithium dichromate** in water. A typical concentration is around 2-4% of the weight of the fiber (WOF).
  - Immerse the wet wool in the mordant bath.
  - Slowly heat the bath to a simmer (around 80-90°C) and maintain this temperature for about one hour, stirring gently to ensure even mordanting.[3]
  - Allow the wool to cool in the mordant bath.
  - Remove the wool and rinse it thoroughly with water.
- Dye Bath Preparation:
  - Prepare a dye bath by simmering the natural dye material in water for about an hour to extract the color.
  - Strain the dye bath to remove the solid plant material.
- Dyeing:
  - Immerse the mordanted and rinsed wool into the dye bath.
  - Slowly heat the dye bath to a simmer and maintain the temperature for at least one hour, or until the desired color is achieved.

- Allow the wool to cool in the dye bath.
- Rinsing and Drying:
  - Remove the dyed wool and rinse it with water until the water runs clear.
  - Gently squeeze out excess water and hang the wool to dry away from direct sunlight.

## Data Presentation

**Table 1: Typical Properties of Chrome Yellow Pigment**

Property	Value	Reference
Chemical Formula	PbCrO <sub>4</sub>	[5]
Pigment Index	PY 34	[6]
Color	Bright Yellow	[5]
Lightfastness	Moderately good, can darken over time	[6][7]
Oil Absorption	Low	[6]
Drying Rate in Oil	Fast	[6]

**Table 2: Typical Properties of Chromium Oxide Green Pigment**

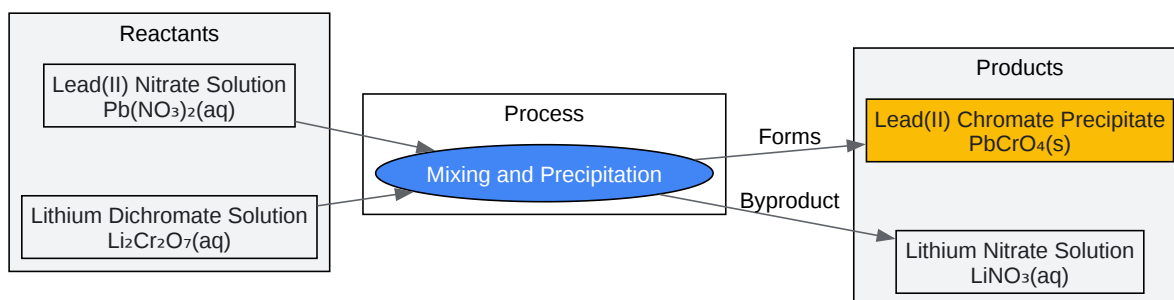
Property	Value	Reference
Chemical Formula	Cr <sub>2</sub> O <sub>3</sub>	[8]
Pigment Index	PG 17	[9]
Color	Olive Green	[8]
Average Particle Size	70-80 nm (synthesis dependent)	[8]
CIELAB L	45-55	[8]
CIELAB a	-15 to -25	[8]
CIELAB b*	10-20	[8]
Purity	>99%	[9]

**Table 3: Effect of Mordant on Lightfastness of Yellow Natural Dyes on Wool**

Mordant	Lightfastness Rating (General Trend)	Reference
Alum	Lower	[10]
Chrome (Dichromate)	Higher	[10]
Copper	Higher	[10]
Iron	Higher	[10]
Tin	Lower	[10]

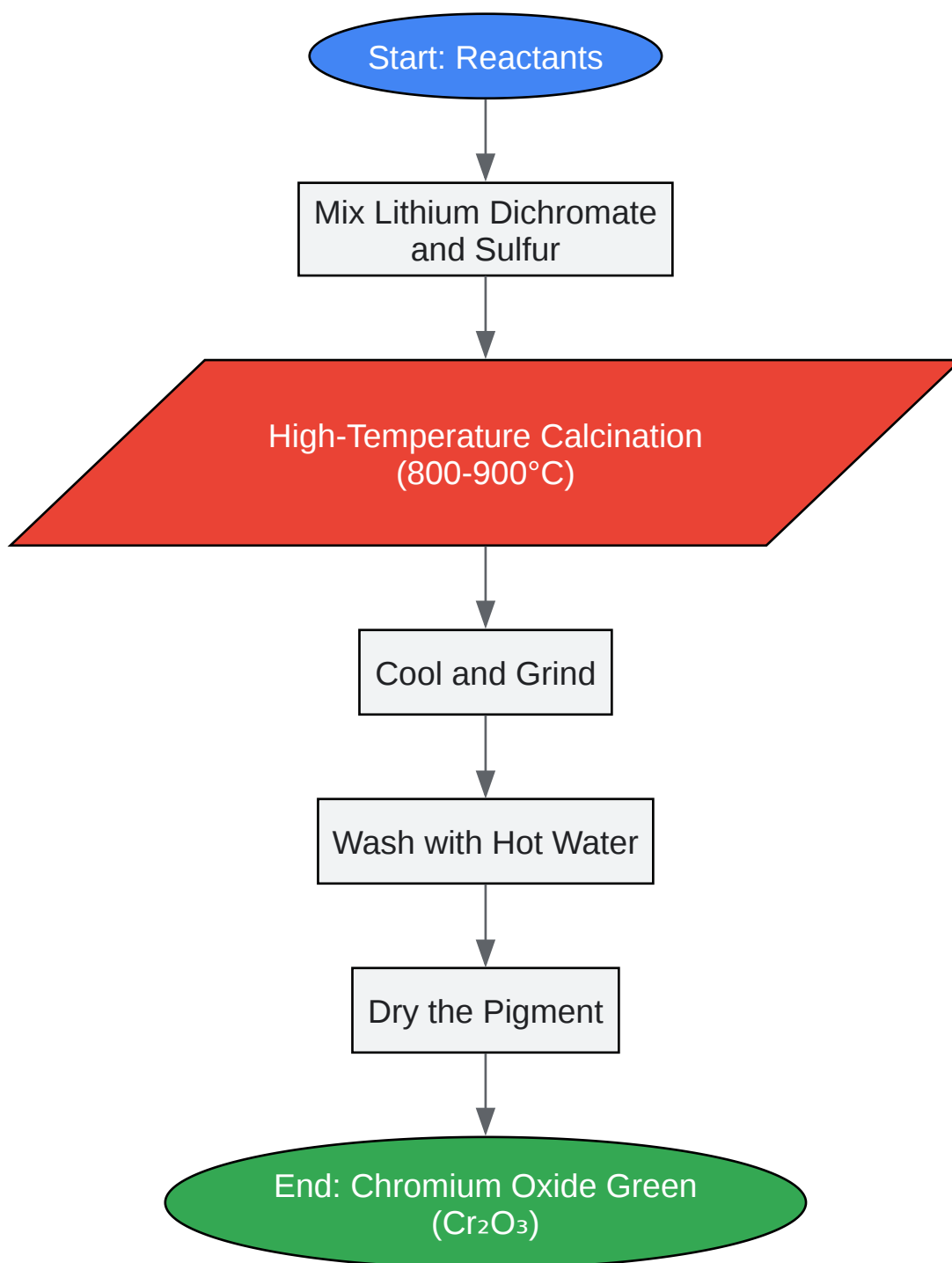
## Visualizations





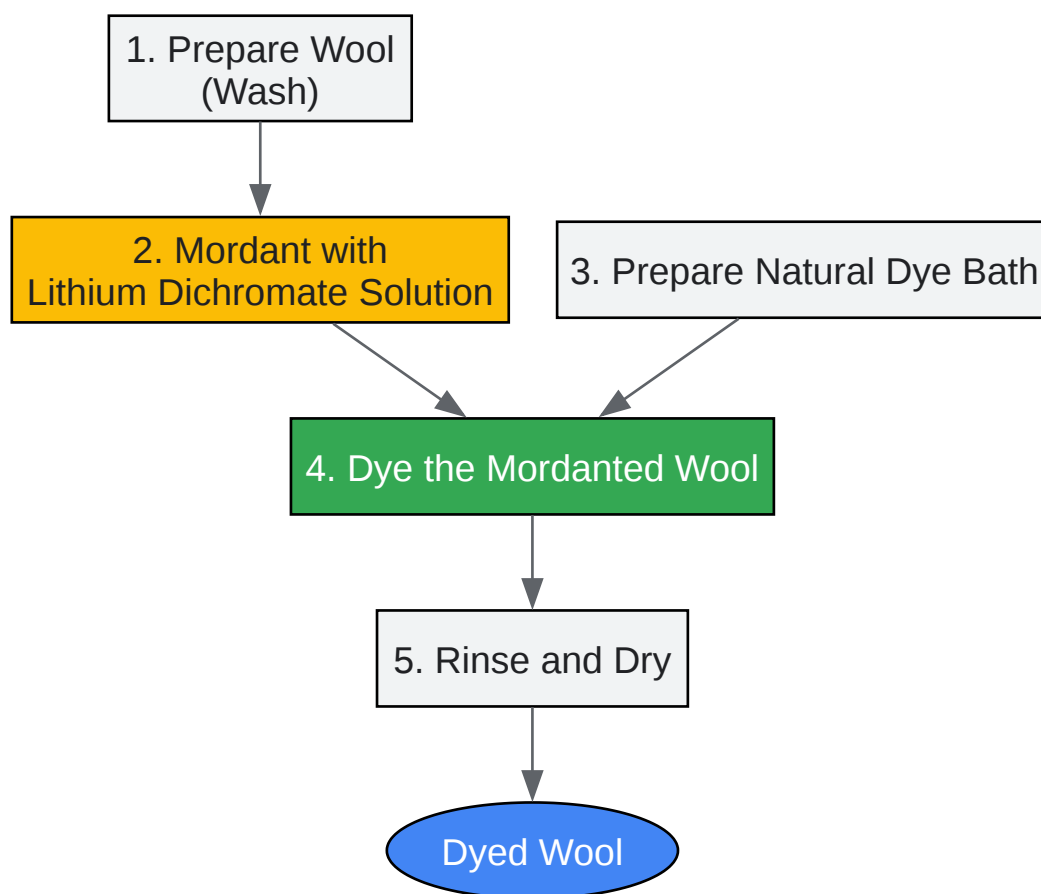
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Caption: Synthesis of Chrome Yellow Pigment.



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Caption: Workflow for Chromium Oxide Green Synthesis.



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Caption: Textile Dyeing Process with Dichromate Mordant.

## References

- 1. prepchem.com [prepchem.com]
- 2. US4067747A - Production of improved chromium oxide green pigment - Google Patents [patents.google.com]
- 3. dyeing with natural dyes: part 2 – mordanting - La Visch Designs [lavisch.com]
- 4. studylib.net [studylib.net]
- 5. Chrome yellow - ColourLex [colourlex.com]
- 6. Chrome Yellow Light Pigment - Artists Quality Pigments Yellows - Pigments Gums & Resins [cornelissen.com]

- 7. Chrome yellow - Wikipedia [en.wikipedia.org]
- 8. pccc.icrc.ac.ir [pccc.icrc.ac.ir]
- 9. Chromium Oxide Green [nutchem.com]
- 10. THE INFLUENCE OF MORDANT ON THE LIGHTFASTNESS OF YELLOW NATURAL DYES | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Application Notes on the Role of Lithium Dichromate in Pigment and Dye Manufacturing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084804#role-of-lithium-dichromate-in-the-manufacturing-of-pigments-and-dyes]

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